

Proper Disposal of SNAP 398299: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: SNAP 398299

Cat. No.: B610897

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Essential guidelines for the safe handling and disposal of S-Nitroso-N-Acetyl-D,L-Penicillamine (SNAP) in a laboratory setting, ensuring the safety of personnel and environmental protection.

For researchers, scientists, and drug development professionals, the proper management of chemical waste is a critical component of laboratory safety and operational excellence. This document provides detailed procedures for the safe disposal of **SNAP 398299**, chemically known as S-Nitroso-N-Acetyl-D,L-Penicillamine (CAS Number: 67776-06-1). Adherence to these protocols is essential to mitigate risks associated with this compound.

Chemical and Physical Properties

S-Nitroso-N-Acetyl-D,L-Penicillamine (SNAP) is a light-sensitive, thermally unstable S-nitrosothiol that serves as a nitric oxide (NO) donor. Understanding its properties is key to safe handling and disposal.

Property	Value
CAS Number	67776-06-1
Molecular Formula	C ₇ H ₁₂ N ₂ O ₄ S
Molecular Weight	220.25 g/mol
Appearance	Greenish crystalline solid
Hazards	Causes skin irritation, serious eye irritation, and may cause respiratory irritation.[1]
Stability	Unstable in solution; degrades in the presence of light, heat, and transition metal ions to release nitric oxide.[2][3]
Solubility	Soluble in water, DMSO, and ethanol.

Disposal Procedures

Due to its reactivity and hazardous nature, **SNAP 398299** and its contaminated materials must not be disposed of down the drain or in regular trash.[1] A two-pronged approach to disposal is recommended: chemical inactivation followed by disposal as hazardous waste.

Experimental Protocol: Chemical Inactivation of SNAP Waste

This protocol details a method for the chemical degradation of SNAP in waste solutions prior to final disposal. This procedure should be performed in a certified chemical fume hood with appropriate personal protective equipment (PPE).

Materials:

- Waste SNAP solution
- Sodium hydroxide (NaOH), 1 M solution
- Ferrous sulfate (FeSO₄), 1 M solution

- pH paper or pH meter
- Appropriate hazardous waste container

Procedure:

- Preparation: In a chemical fume hood, place a container with the waste SNAP solution in a larger secondary containment vessel.
- Basification: Slowly add 1 M sodium hydroxide solution to the SNAP waste while stirring. Monitor the pH, aiming for a pH greater than 9. This basic condition will promote the hydrolysis of the S-nitroso bond.
- Reduction: While continuing to stir, slowly add a 1 M solution of ferrous sulfate. A color change may be observed as the SNAP is reduced. The typical molar ratio of ferrous sulfate to SNAP should be approximately 2:1 to ensure complete reduction.
- Reaction Time: Allow the mixture to react for at least 2 hours at room temperature to ensure complete degradation of the SNAP.
- Neutralization: After the reaction is complete, neutralize the solution by slowly adding a suitable acid (e.g., 1 M hydrochloric acid) until the pH is between 6 and 8.
- Disposal: The treated, neutralized solution should be collected in a properly labeled hazardous waste container for pickup by certified waste management personnel.

Disposal of Contaminated Materials

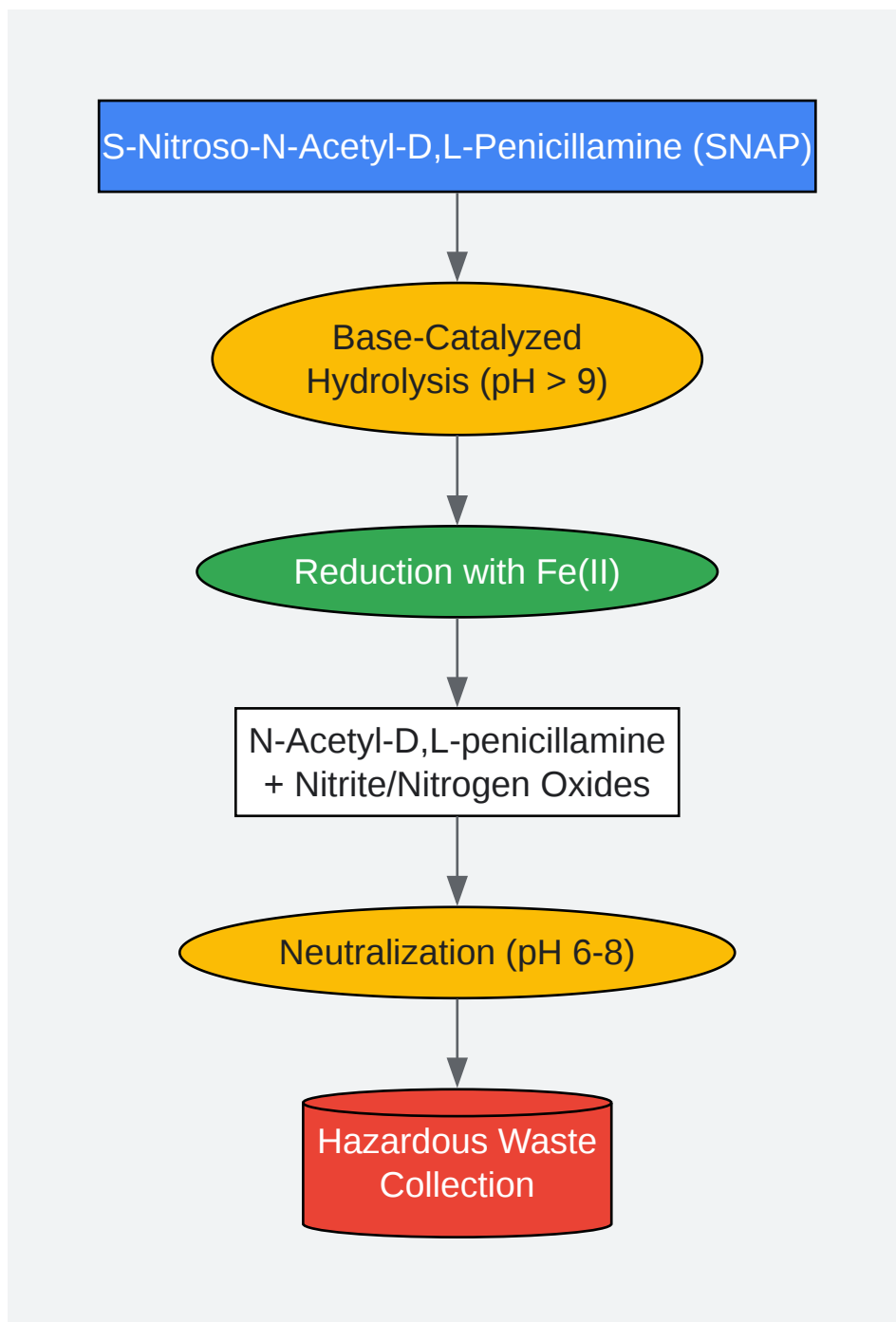
All labware, gloves, and other materials that have come into contact with **SNAP 398299** should be considered hazardous waste.

- Solid Waste: Contaminated items such as pipette tips, tubes, and gloves should be collected in a designated, labeled hazardous waste bag or container.
- Sharps: Needles, syringes, or other sharps contaminated with SNAP must be disposed of in a designated sharps container for hazardous chemical waste.

- Glassware: Contaminated glassware should be decontaminated using the chemical inactivation procedure described above before being washed for reuse or disposed of as hazardous waste.

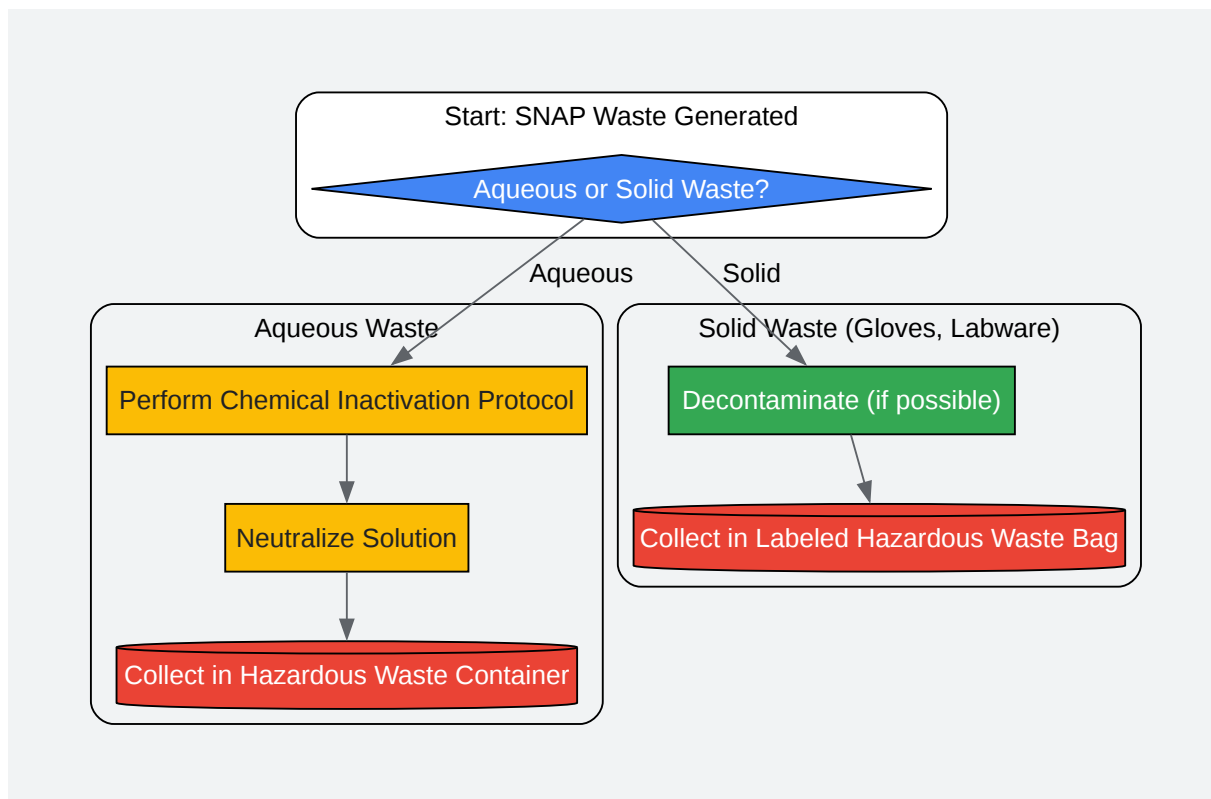
Signaling Pathways and Logical Relationships

The following diagrams illustrate the chemical degradation pathway of SNAP and the logical workflow for its proper disposal.



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Caption: Chemical degradation pathway for SNAP disposal.



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Caption: Logical workflow for **SNAP 398299** waste disposal.

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